

# Synthesis of 1-Palmitoyl-3-bromopropanediol: A Technical Guide

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## Compound of Interest

Compound Name: **1-Palmitoyl-3-bromopropanediol**

Cat. No.: **B15549989**

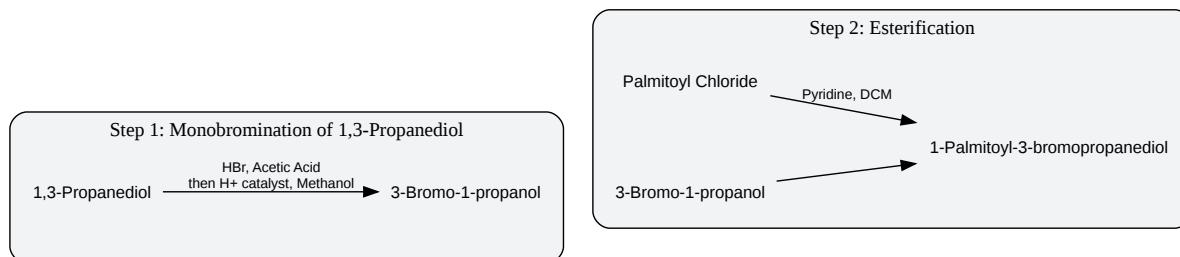
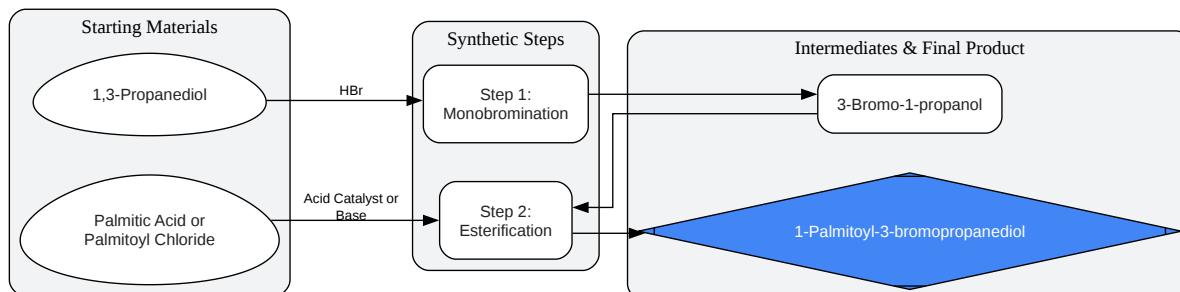
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of a feasible synthetic pathway for **1-Palmitoyl-3-bromopropanediol**, a molecule of interest in various research and development applications. This document outlines the core chemical transformations, provides detailed experimental protocols, and presents quantitative data in a structured format for ease of comparison and implementation.

## Synthetic Strategy Overview

The synthesis of **1-Palmitoyl-3-bromopropanediol** can be efficiently achieved through a two-step process. The first step involves the selective monobromination of a readily available starting material, 1,3-propanediol, to yield the key intermediate, 3-bromo-1-propanol. The subsequent step involves the regioselective esterification of 3-bromo-1-propanol with a suitable palmitoylating agent to afford the final product.

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